

# An In-depth Technical Guide to 3-Bromo-4-tert-butylbenzoic Acid

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## Compound of Interest

Compound Name: *3-Bromo-4-tert-butylbenzoic acid*

Cat. No.: B189012

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This technical guide provides a comprehensive overview of **3-Bromo-4-tert-butylbenzoic acid**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the compound's fundamental properties, a detailed synthesis protocol, and its structural characteristics, offering valuable insights for its application in research and development.

## IUPAC Name and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is 3-Bromo-4-(tert-butyl)benzoic acid.<sup>[1]</sup> Its structure consists of a benzoic acid core substituted with a bromine atom at the 3-position and a tert-butyl group at the 4-position. This substitution pattern imparts specific chemical properties and reactivity to the molecule.

### Structural Identifiers:

- CAS Number: 38473-89-1
- Molecular Formula: C<sub>11</sub>H<sub>13</sub>BrO<sub>2</sub><sup>[1]</sup>
- SMILES: CC(C)(C)c1ccc(cc1Br)C(=O)O<sup>[1]</sup>
- InChI: InChI=1S/C11H13BrO2/c1-11(2,3)8-5-4-7(10(13)14)6-9(8)12/h4-6H,1-3H3,(H,13,14)  
<sup>[1]</sup>

## Physicochemical Properties

The properties of **3-Bromo-4-tert-butylbenzoic acid** are summarized in the table below.

These characteristics are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source
Molecular Weight	257.12 g/mol	<a href="#">[2]</a>
Appearance	White to off-white crystalline solid	<a href="#">[1]</a>
Melting Point	176.5 °C	<a href="#">[3]</a>
Boiling Point (Predicted)	327.7 ± 35.0 °C	<a href="#">[3]</a>
Density (Predicted)	1.391 ± 0.06 g/cm³	<a href="#">[3]</a>
pKa (Predicted)	4.01 ± 0.10	<a href="#">[3]</a>
Solubility	Soluble in organic solvents (e.g., DMSO); limited solubility in water. <a href="#">[1]</a> <a href="#">[4]</a>	

## Experimental Protocol: Synthesis of 3-Bromo-4-tert-butylbenzoic Acid

This section details a common laboratory-scale synthesis of **3-Bromo-4-tert-butylbenzoic acid** from 4-tert-butylbenzoic acid.

### Materials:

- 4-tert-butylbenzoic acid
- Acetic acid
- Nitric acid
- Bromine

- Silver nitrate
- Water

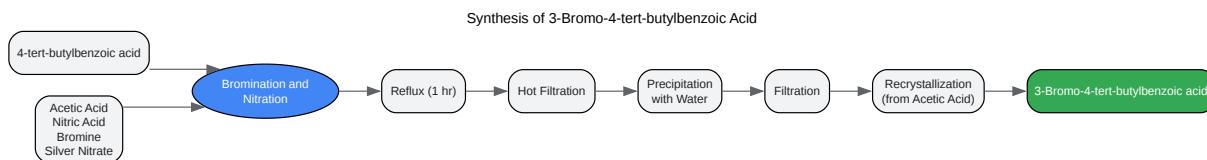
**Procedure:**

- In a suitable reaction vessel, dissolve 4-tert-butylbenzoic acid (500 mg, 2.8 mmol) in acetic acid (11 mL) with rapid stirring.[5]
- To this solution, add nitric acid (1.7 mL) and bromine (114  $\mu$ L, 5.9 mmol).[5]
- Slowly add a solution of silver nitrate (1.01 g, 5.9 mmol) in water (5 mL) to the reaction mixture. The formation of a thick yellow precipitate will be observed.[5]
- Add an additional 2 mL of acetic acid to the mixture and heat at reflux for 1 hour.[5]
- Filter the hot solution to remove any solids.[5]
- Add water to the filtrate until a white solid precipitates.[5]
- Collect the solid by filtration and air dry.[5]
- Recrystallize the crude product from acetic acid to yield pure 3-bromo-4-tert-butylbenzoic acid as a white solid.[5]

Yield: Approximately 36% (263 mg).[5]

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-Bromo-4-tert-butylbenzoic acid**.



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